

Retusin (Standard) solubility issues and solutions

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Compound of Interest

Compound Name: Retusin (Standard)

Cat. No.: B15565215

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Technical Support Center: Retusin (Standard)

Disclaimer: The information provided below pertains to Rutin, as searches for "Retusin" did not yield relevant solubility and experimental data. It is assumed that "Retusin" may be a typographical error for "Rutin." Please verify the identity of your compound before proceeding with these protocols.

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Retusin (assumed to be Rutin).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of Retusin (Rutin)?

A1: Dimethyl sulfoxide (DMSO) and dimethylformamide (DMF) are the recommended organic solvents for preparing stock solutions of Retusin (Rutin). It is soluble in these solvents at approximately 25 mg/mL and 30 mg/mL, respectively^{[1][2]}. For cell culture experiments, DMSO is a common choice^[2].

Q2: How do I dissolve Retusin (Rutin) for use in aqueous solutions like cell culture media or buffers?

A2: Due to its poor aqueous solubility, a two-step process is recommended. First, prepare a concentrated stock solution in an organic solvent like DMSO or DMF[1][2]. Then, dilute this stock solution into your aqueous buffer or media with vigorous mixing to the final desired concentration[1]. It is crucial to add the organic stock solution dropwise to the larger volume of the aqueous solution while stirring to prevent precipitation[3].

Q3: My Retusin (Rutin) precipitates when I add it to my aqueous experimental setup. What can I do to prevent this?

A3: Precipitation upon addition to aqueous solutions is a common issue due to the low water solubility of Retusin (Rutin)[4][5]. Here are several strategies to prevent this:

- **Optimize Stock Solution Concentration:** Prepare a high-concentration stock solution in DMSO or DMF to minimize the volume of organic solvent added to your aqueous medium[2].
- **Control Final Solvent Concentration:** Keep the final concentration of the organic solvent (e.g., DMSO) in your experimental setup as low as possible, ideally below 0.5%, to avoid solvent-induced effects and precipitation[6].
- **Step-wise Dilution:** Instead of a single large dilution, perform serial dilutions of your stock solution into the aqueous medium.
- **Enhance Agitation:** Ensure thorough and continuous mixing or vortexing of the aqueous solution while adding the stock solution to promote rapid and uniform dispersion[3].
- **Consider pH:** The solubility of Retusin (Rutin) can be pH-dependent. It shows higher solubility in alkaline solutions (pH 8-9) and phosphate buffer at pH 6.8, while having very low solubility in acidic conditions (HCl Buffer pH 1.2)[7][8][9]. Adjusting the pH of your aqueous medium might improve solubility.
- **Use of Solubilizing Agents:** Complexation with cyclodextrins, such as 2-hydroxypropyl- β -cyclodextrin (HP- β -CyD), has been shown to significantly enhance the aqueous solubility and stability of Rutin[10].

Q4: What is the stability of Retusin (Rutin) in solution?

A4: Aqueous solutions of Retusin (Rutin) are not recommended for storage for more than one day[1]. Stock solutions in anhydrous DMSO can be stored at -20°C for up to one month or at -80°C for up to six months, protected from light[2]. Rutin is known to be unstable in alkaline solutions over time, which can lead to degradation[6][11]. It is also susceptible to UV-induced degradation[12]. For optimal results, it is always best to prepare fresh solutions for your experiments.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation upon dilution of DMSO stock solution into aqueous media	Exceeding the aqueous solubility limit of Retusin (Rutin). Rapid change in solvent polarity.	- Lower the final concentration of Retusin (Rutin) in the aqueous medium.- Add the DMSO stock solution dropwise to the vigorously stirring aqueous medium.- Consider using a solubilizing agent like HP- β -CyD[10].- Adjust the pH of the aqueous medium to a more favorable range (neutral to slightly alkaline)[7][8].
Cloudiness or precipitate forms in the final aqueous solution over time	Slow crystallization or aggregation. Degradation of the compound.	- Prepare fresh solutions immediately before use.- If storage is necessary, store at 4°C for no longer than 24 hours[1].- Ensure the pH of the solution is stable, as alkaline conditions can promote degradation[6][11].
Inconsistent experimental results	Micro-precipitation leading to a lower effective concentration. Degradation of Retusin (Rutin) in the experimental setup.	- Visually inspect the solution for any signs of precipitation before each use.- Filter the final diluted solution through a 0.22 μ m syringe filter.- For long-term experiments, consider replenishing the media with freshly prepared Retusin (Rutin) solution at regular intervals.

Quantitative Solubility Data

Solvent / Medium	Solubility	Temperature	Source(s)
Organic Solvents			
Dimethyl sulfoxide (DMSO)	~25 mg/mL	Room Temperature	[1][2]
~17% (w/w)	Room Temperature		
Dimethylformamide (DMF)	~30 mg/mL	Room Temperature	[1][2]
Ethanol	~0.5% (w/w)	Room Temperature	[13]
Pyridine	~37% (w/w)	Room Temperature	[13]
Aqueous Solutions			
Water (cold)	~0.13 g/L (~0.13 mg/mL)	Room Temperature	[2]
12.5 mg/100 mL	Not Specified	[14]	
Water (boiling)	Soluble	100°C	
1:5 DMF:PBS (pH 7.2)	~0.16 mg/mL	Room Temperature	[1]
Phosphate Buffer (pH 6.5)	1.8 ± 0.7 µg/mL	Not Specified	[13]
Phosphate Buffer (pH 6.8)	Highest among tested buffers	Not Specified	[7][9]
HCl Buffer (pH 1.2)	Lowest among tested buffers	Not Specified	[7][9]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Retusin (Rutin) Stock Solution in DMSO

Materials:

- Retusin (Rutin) hydrate powder (MW: 664.6 g/mol)[\[2\]](#)
- Anhydrous, cell culture grade Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Sterile 0.22 μm syringe filter

Procedure:

- **Weighing:** Accurately weigh 66.46 mg of Retusin (Rutin) hydrate powder and transfer it to a sterile microcentrifuge tube.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the tube.
- **Mixing:** Vortex the tube vigorously until the powder is completely dissolved. If dissolution is slow, brief sonication in a water bath may be used to aid the process[\[2\]](#).
- **Sterilization:** Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a sterile vial[\[2\]](#).
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months), protected from light[\[2\]](#).

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

Materials:

- 100 mM Retusin (Rutin) stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line

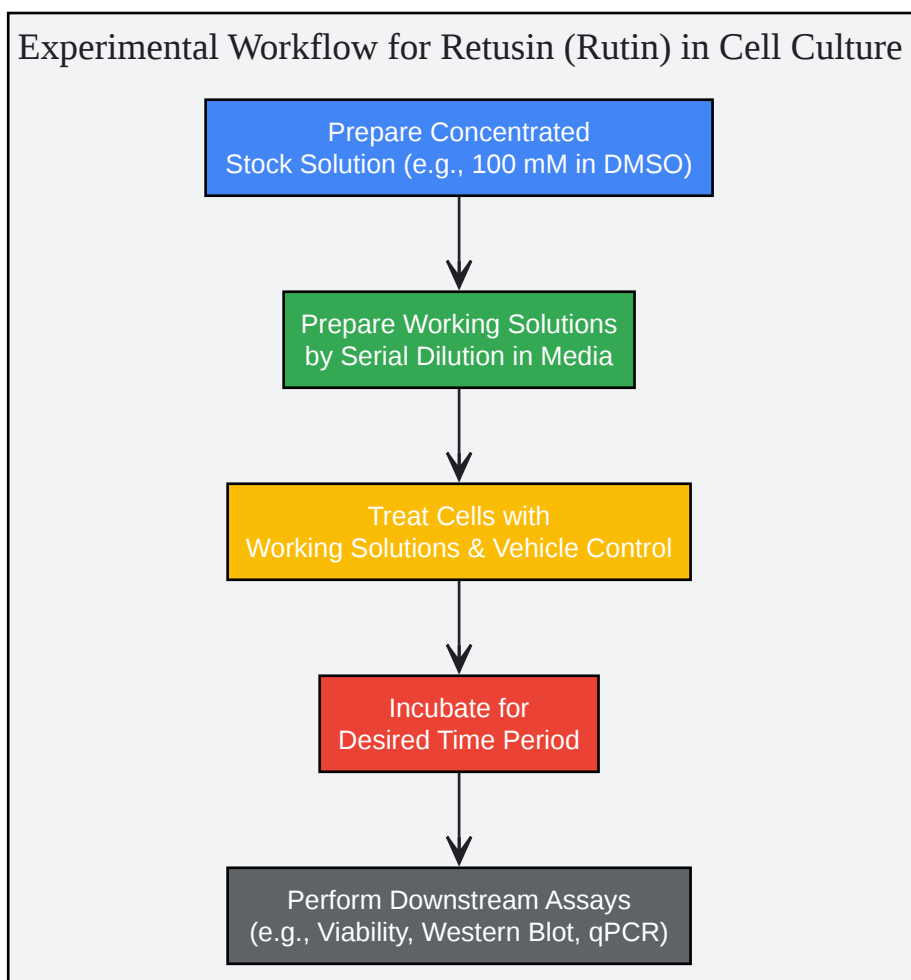
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Thawing: Thaw an aliquot of the 100 mM Retusin (Rutin) stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, add 10 μ L of the 100 mM stock to 990 μ L of cell culture medium and mix thoroughly.
- Final Dilution: Prepare the final working concentrations by further diluting the intermediate solution into the cell culture medium. For example, to prepare a 10 μ M working solution, add 10 μ L of the 1 mM intermediate solution to 990 μ L of cell culture medium.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the highest concentration of the Retusin (Rutin) working solution.
- Application to Cells: Remove the existing medium from the cells and replace it with the medium containing the desired concentrations of Retusin (Rutin) or the vehicle control.
- Incubation: Incubate the cells for the desired experimental duration under standard cell culture conditions (e.g., 37°C, 5% CO₂)[\[2\]](#).

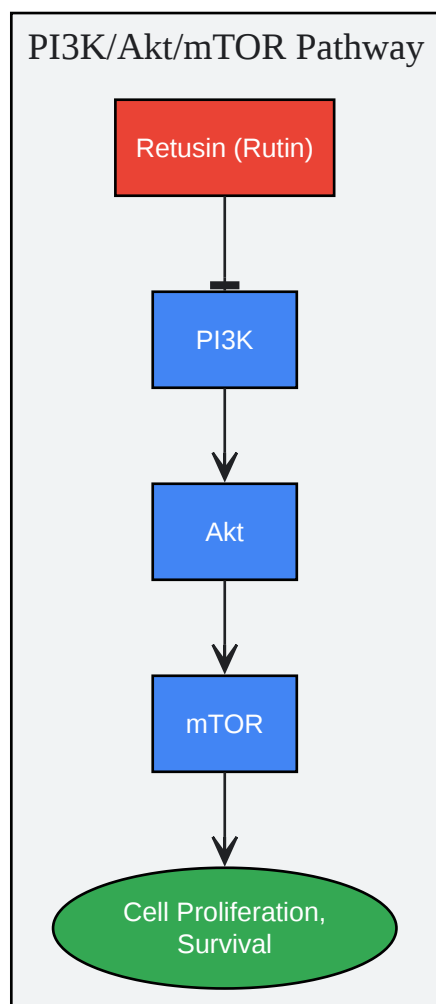
Signaling Pathways and Experimental Workflows

Below are diagrams illustrating key signaling pathways modulated by Retusin (Rutin) and a general experimental workflow for its use in cell culture.



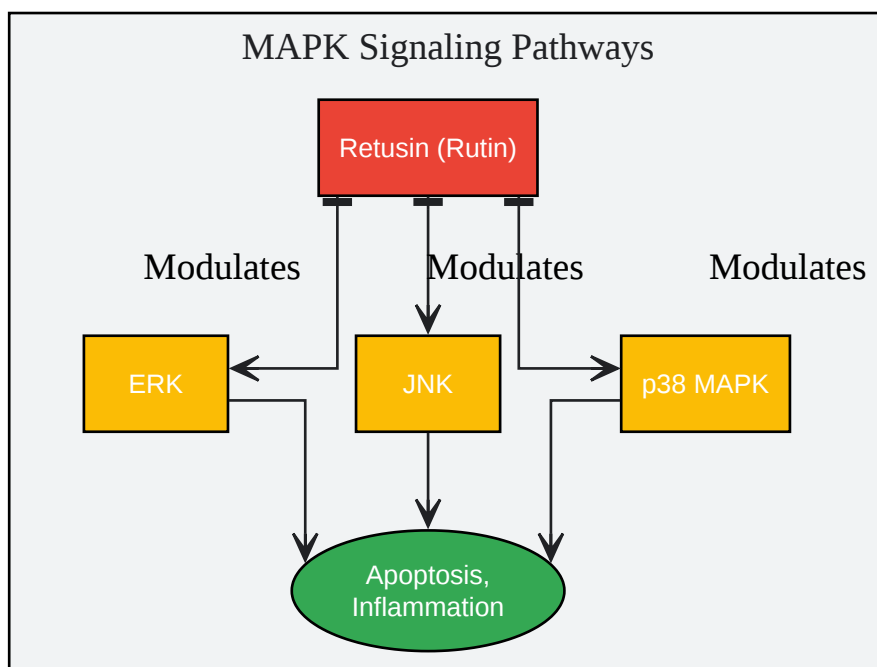
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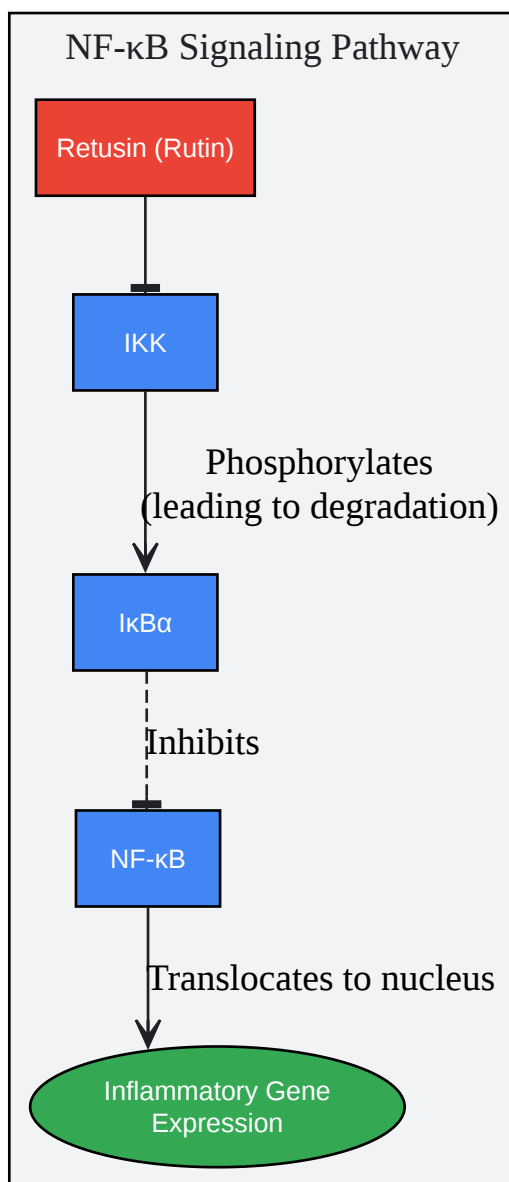
Caption: General experimental workflow for using Retusin (Rutin) in cell culture.



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Caption: Retusin (Rutin) can inhibit the PI3K/Akt/mTOR signaling pathway.





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